Application Note & Protocol: A Proposed Chemical Synthesis of 7-Hydroxyloxapine Reference Standard

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Compound of Interest	
Compound Name:	*7-Hydroxyloxapine*
CAS No.:	*37081-75-7*
Cat. No.:	*B195982*

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Abstract

This document provides a detailed, research-grade protocol for the proposed chemical synthesis of **7-Hydroxyloxapine**, a principal active metabolite of the antipsychotic drug Loxapine.[1] The synthesis of a high-purity reference standard is crucial for pharmacokinetic studies, metabolism research, and as a standard in the analytical quantification of the metabolite in biological matrices.[2] This protocol outlines a multi-step synthetic route commencing from commercially available starting materials, with in-depth explanations for each experimental choice, ensuring scientific integrity and reproducibility. The proposed synthesis is grounded in established chemical principles and draws parallels from the synthesis of Loxapine and related phenothiazine derivatives.[3][4][5]

Introduction: The Significance of 7-Hydroxyloxapine

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Loxapine is a dibenzoxazepine-class antipsychotic agent used in the treatment of schizophrenia.[6] Upon administration, it undergoes extensive hepatic metabolism, primarily through aromatic hydroxylation, N-demethylation, and N-oxidation.[1] **7-Hydroxyloxapine** is one of its major active metabolites, exhibiting significant pharmacological activity.[1] Therefore, the availability of a well-characterized **7-Hydroxyloxapine** reference standard is indispensable for a comprehensive understanding of Loxapine's metabolic fate and its contribution to the overall therapeutic and potential adverse effects. This document aims to provide a robust and scientifically sound protocol for the de novo synthesis of **7-Hydroxyloxapine**.

Proposed Synthetic Strategy

The proposed synthesis of **7-Hydroxyloxapine** is a multi-step process that can be conceptually divided into two main stages:

- Stage 1: Synthesis of the Loxapine Core Structure. This stage focuses on constructing the foundational dibenzoxazepine tricycle of Loxapine.
- Stage 2: Regioselective Hydroxylation. This final and critical step involves the introduction of a hydroxyl group at the 7-position of the Loxapine molecule.

This strategy is designed to leverage established methodologies for the synthesis of Loxapine and related heterocyclic systems, while addressing the challenge of regioselective functionalization.[3][4]

Experimental Protocols

Materials and Reagents

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Reagent/Material	Grade	Supplier (Example)
2-Amino-4-chlorophenol	≥98%	Sigma-Aldrich
2-Fluoronitrobenzene	≥99%	Sigma-Aldrich
N-Methylpiperazine	≥99%	Sigma-Aldrich
Iron powder	Fine grade	Sigma-Aldrich
Acetic acid	Glacial	Fisher Scientific
Sodium nitrite	ACS reagent	VWR
Copper(I) oxide	≥97%	Alfa Aesar
Hydrochloric acid	37%	VWR
Sodium hydroxide	Pellets	VWR
Dichloromethane (DCM)	HPLC grade	Fisher Scientific
Ethyl acetate (EtOAc)	HPLC grade	Fisher Scientific
Hexanes	HPLC grade	Fisher Scientific
Anhydrous sodium sulfate	Granular	VWR

Safety Precaution: All manipulations should be performed in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including safety glasses, lab coat, and gloves, must be worn at all times.

Stage 1: Synthesis of the Loxapine Core Structure

This stage involves a three-step process: Ullmann condensation, reductive cyclization, and finally, nucleophilic aromatic substitution to introduce the N-methylpiperazine side chain.

Step 1.1: Synthesis of 2-(2-Nitrophenoxy)-5-chloroaniline

This step involves an Ullmann condensation reaction between 2-amino-4-chlorophenol and 2-fluoronitrobenzene.

- Procedure:

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- To a stirred solution of 2-amino-4-chlorophenol (1.0 eq) in anhydrous Dimethylformamide (DMF), add potassium carbonate (2.0 eq).
- Heat the mixture to 80 °C.
- Slowly add 2-fluoronitrobenzene (1.1 eq) dropwise over 30 minutes.
- Maintain the reaction at 120 °C for 12 hours, monitoring the progress by Thin Layer Chromatography (TLC).
- After completion, cool the reaction mixture to room temperature and pour it into ice-cold water.
- Extract the aqueous layer with ethyl acetate (3 x 100 mL).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel (EtOAc/Hexanes gradient) to afford 2-(2-nitrophenoxy)-5-chloroaniline.

Step 1.2: Synthesis of 2-Chloro-10,11-dihydrodibenzo[b,f][3][7]oxazepin-11-one

This step involves a reductive cyclization of the nitro group to an amine, which then undergoes intramolecular condensation to form the tricyclic lactam.

- Procedure:
  - Suspend 2-(2-nitrophenoxy)-5-chloroaniline (1.0 eq) and iron powder (5.0 eq) in a mixture of glacial acetic acid and water (4:1).
  - Heat the mixture to reflux (approximately 110 °C) for 4 hours.
  - Monitor the reaction by TLC until the starting material is consumed.
  - Cool the reaction mixture and filter through a pad of Celite to remove the iron salts.
  - Concentrate the filtrate under reduced pressure.

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- Neutralize the residue with a saturated solution of sodium bicarbonate and extract with dichloromethane (3 x 100 mL).
- Dry the combined organic layers over anhydrous sodium sulfate and concentrate to yield the crude lactam. This product is often used in the next step without further purification.

Step 1.3: Synthesis of Loxapine

The final step in this stage is the introduction of the N-methylpiperazine moiety.

- Procedure:
  - To a solution of the crude 2-chloro-10,11-dihydrodibenzo[b,f][3][7]oxazepin-11-one (1.0 eq) in anhydrous toluene, add phosphorus oxychloride (1.5 eq).
  - Reflux the mixture for 2 hours to form the corresponding imino chloride intermediate.
  - Cool the reaction to room temperature and carefully add N-methylpiperazine (3.0 eq).
  - Reflux the mixture for an additional 6 hours.
  - After cooling, quench the reaction with water and basify with 2M sodium hydroxide solution.
  - Extract the product with ethyl acetate, dry the organic layer over anhydrous sodium sulfate, and concentrate.
  - Purify the crude Loxapine by column chromatography (DCM/Methanol gradient) to yield the pure product.

Stage 2: Regioselective Hydroxylation to 7-Hydroxyloxapine

This is a proposed regioselective hydroxylation. The directing effects of the chloro and the oxazepine ring substituents are expected to favor hydroxylation at the 7 or 9 positions. A Sandmeyer-type reaction on a pre-functionalized precursor is a plausible approach for regiocontrol.

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Step 2.1: Synthesis of 7-Amino-loxapine

- Procedure:
  - Nitration of Loxapine followed by reduction. (This is a hypothetical step and would require careful optimization to achieve regioselectivity). A more controlled approach would be to start with a precursor already containing a nitro or amino group at the desired position. For the purpose of this protocol, we will assume the synthesis of 7-Amino-loxapine is achievable through established methods for aromatic amination.

Step 2.2: Diazotization of 7-Amino-loxapine and Hydroxylation

- Procedure:
  - Dissolve 7-Amino-loxapine (1.0 eq) in a mixture of dilute sulfuric acid and water at 0-5 °C.
  - Slowly add a solution of sodium nitrite (1.1 eq) in water, keeping the temperature below 5 °C to form the diazonium salt.
  - In a separate flask, prepare a solution of copper(I) oxide in dilute sulfuric acid.
  - Slowly add the cold diazonium salt solution to the copper(I) oxide solution.
  - Allow the reaction to warm to room temperature and then heat to 50 °C for 1 hour.
  - Cool the reaction, neutralize with a suitable base (e.g., sodium bicarbonate), and extract with ethyl acetate.
  - Dry the organic layer, concentrate, and purify the crude **7-Hydroxyloxapine** by preparative HPLC to obtain the reference standard.

Characterization and Purity Assessment

The identity and purity of the synthesized **7-Hydroxyloxapine** reference standard must be rigorously confirmed using a battery of analytical techniques.

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Analytical Technique	Purpose	Expected Results
^{1}H and ^{13}C NMR	Structural Elucidation	Spectra consistent with the 7-Hydroxyloxapine structure, showing the aromatic proton shifts influenced by the hydroxyl group.
Mass Spectrometry (MS)	Molecular Weight Confirmation	A molecular ion peak corresponding to the exact mass of 7-Hydroxyloxapine.
High-Performance Liquid Chromatography (HPLC)	Purity Assessment	A single major peak with a purity of ≥98%.
Fourier-Transform Infrared Spectroscopy (FTIR)	Functional Group Analysis	Presence of characteristic O-H and N-H stretching bands.
Elemental Analysis	Elemental Composition	The percentage of C, H, N, and O should be within ±0.4% of the theoretical values.

Visualization of the Synthetic Workflow



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Caption: Proposed synthetic pathway for **7-Hydroxyloxapine**.

Discussion and Scientific Rationale

The proposed synthetic route is based on well-established named reactions and principles in organic synthesis. The Ullmann condensation in the first step is a classic method for forming diaryl ethers.[4] The subsequent reductive cyclization using iron in acetic acid is a common and efficient method for the synthesis of lactams from ortho-nitroaryl precursors. The introduction of

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the N-methylpiperazine side chain via an imino chloride intermediate is a standard procedure for the synthesis of Loxapine and related compounds.[3]

The most challenging step is the regioselective introduction of the hydroxyl group at the 7-position. Direct hydroxylation of Loxapine is likely to yield a mixture of isomers. Therefore, a more controlled, multi-step approach via a pre-functionalized intermediate, such as 7-Amino-loxapine, is proposed. The Sandmeyer-type reaction, involving diazotization of the amino group followed by hydrolysis of the diazonium salt, is a reliable method for introducing a hydroxyl group onto an aromatic ring. The success of this final step is contingent on the successful regioselective synthesis of the 7-amino precursor.

Conclusion

This application note provides a detailed and scientifically grounded, albeit proposed, protocol for the chemical synthesis of a **7-Hydroxyloxapine** reference standard. The successful execution of this synthesis will provide a valuable tool for researchers in pharmacology, drug metabolism, and analytical chemistry. The protocol emphasizes safety, purity, and rigorous characterization of the final product, ensuring its suitability as a reference standard.

References

- Preparation method of loxapine and key intermediate of loxapine. CN103570641A - Google Patents.
- A Telescopic, Sustainable Synthesis of the Key Starting Materials of Antipsychotic Drugs Quetiapine and Loxapine via Reductive Amidation. ResearchGate. Available at: [Link]
- Synthesis, characterization of 4{[(7-chloro-2-nitro phenothiazine-10-yl)-phenyl-methyl]-amino}-benzoic acid derivatives. Journal of Chemical and Pharmaceutical Research. Available at: [Link]
- Simultaneous quantification of loxapine, loxapine N-oxide, amoxapine, 8-hydroxyloxapine and **7-hydroxyloxapine** in human plasma using LC-MS/MS. PubMed. Available at: [Link]
- Loxapine. PubChem. Available at: [Link]
- Loxapine. Wikipedia. Available at: [Link]

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- Old drug new use - Amoxapine and its metabolites as potent bacterial β-glucuronidase inhibitors for alleviating cancer drug toxicity. PMC - PubMed Central. Available at: [Link]

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Sources

- 1. Loxapine | C18H18ClN3O | CID 3964 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Simultaneous quantification of loxapine, loxapine N-oxide, amoxapine, 8-hydroxyloxapine and 7-hydroxyloxapine in human plasma using LC-MS/MS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. CN103570641A - Preparation method of loxapine and key intermediate of loxapine - Google Patents [patents.google.com]
- 4. researchgate.net [researchgate.net]
- 5. jocpr.com [jocpr.com]
- 6. Loxapine - Wikipedia [en.wikipedia.org]
- 7. Elucidation of Degradation Behavior of Tricyclic Antidepressant Amoxapine in Artificial Gastric Juice [jstage.jst.go.jp]
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